

CAS number and supplier information for Azido-PEG10-CH₂COOH.

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Compound of Interest

Compound Name: Azido-PEG10-CH₂COOH

Cat. No.: B11929415

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Technical Data Sheet: Azido-PEG10-CH₂COOH

This document provides core technical information for **Azido-PEG10-CH₂COOH**, a heterobifunctional PEG linker used extensively in bioconjugation, drug delivery, and proteomics. It is intended for researchers, scientists, and professionals in the field of drug development and biomedical research.

Chemical Information

Azido-PEG10-CH₂COOH is a polyethylene glycol (PEG) derivative containing an azide (N₃) group at one end and a carboxylic acid (-COOH) group at the other. The azide group allows for covalent conjugation to alkyne-containing molecules via copper-catalyzed or strain-promoted click chemistry, while the carboxylic acid can be activated to react with primary amines. The PEG chain itself is a hydrophilic spacer that can improve the solubility and pharmacokinetic properties of the conjugated molecule.

CAS Number: 1644163-57-4[1][2]

Supplier Information

The following table summarizes publicly available information for suppliers of **Azido-PEG10-CH₂COOH**. This information is for informational purposes only and does not constitute an endorsement of any particular supplier.

| Supplier | Product Name | Purity | Notes |
|----------------|--|--------------------|--|
| BroadPharm | Azido-PEG10-acid | 98% ^[2] | Offers GMP-grade inquiries. ^[2] |
| PurePEG | Azido-PEG10-acid | Not specified | - |
| MedchemExpress | Azido-PEG10-CH ₂ COOH | Not specified | Marketed as a PROTAC linker. ^[3] |
| BorenPharm | Azido-PEG10-CH ₂ COOH | 95% | - |
| Biopharma PEG | N ₃ -PEG10-CH ₂ COOH | ≥95% | Offers a range of monodispersed PEG linkers. |
| BOC Sciences | Azido-PEG10-CH ₂ COOH | Not specified | - |

Experimental Protocols & Applications

Azido-PEG10-CH₂COOH is a versatile tool in bioconjugation. The azide and carboxylic acid functional groups allow for a variety of conjugation strategies.

General Reaction Scheme:

- **Activation of Carboxylic Acid:** The terminal carboxylic acid can be activated using carbodiimide chemistry (e.g., with EDC and NHS) to form an NHS ester. This activated ester can then react with primary amines on proteins, peptides, or other molecules to form a stable amide bond.
- **Click Chemistry:** The azide group can undergo a cycloaddition reaction with an alkyne. This can be a copper-catalyzed azide-alkyne cycloaddition (CuAAC) or a strain-promoted alkyne-azide cycloaddition (SPAAC) with a cyclooctyne like DBCO or BCN.

Logical Workflow for Information Retrieval

The following diagram illustrates the process of identifying the key technical information for **Azido-PEG10-CH₂COOH**.



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Caption: Information retrieval workflow for **Azido-PEG10-CH₂COOH**.

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References

- 1. purepeg.com [purepeg.com]
- 2. Azido-PEG10-acid, 1644163-57-4 | BroadPharm [broadpharm.com]
- 3. MedChemExpress: Master of Bioactive Molecules | Inhibitors, Screening Libraries & Proteins [medchemexpress.eu]
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